

# An In-depth Technical Guide to Zinc 8-hydroxyquinolate

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## Compound of Interest

Compound Name: Zinc 8-hydroxyquinolate

Cat. No.: B077161

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This guide provides essential molecular information for **Zinc 8-hydroxyquinolate**, a compound of interest for researchers, scientists, and professionals in drug development.

## Molecular Data

The fundamental molecular properties of **Zinc 8-hydroxyquinolate** are summarized below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> Zn[1][2][3][4]
Molecular Weight	353.69 g/mol [1][2][5]

## Logical Relationship of Components

The following diagram illustrates the composition of **Zinc 8-hydroxyquinolate** from its constituent parts and its resulting molecular properties.

Caption: Composition of **Zinc 8-hydroxyquinolate** and its molecular properties.

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## References

- 1. americanelements.com [americanelements.com]
- 2. Buy 8-Hydroxyquinoline Zinc Salt | High Purity Bis(8-quinolinolato) Zinc | CAS 13978-85-3 | Top Supplier | Molecular Formula C<sub>18</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>Zn | Safe Usage | Melting Point >350 °C | Premium Quality | EINECS 237-762-0 | Explore Now! [fengtongchemical.cn]
- 3. 8-Hydroxyquinoline zinc | lookchem [lookchem.com]
- 4. chembk.com [chembk.com]
- 5. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Zinc 8-hydroxyquinolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077161#zinc-8-hydroxyquinolate-molecular-formula-and-weight]

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